

Spectroscopic Characterization of 2-(1-Adamantylamino)ethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-(1-Adamantylamino)ethanol

CAS No.: 3716-66-3

Cat. No.: B1267703

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **2-(1-Adamantylamino)ethanol**, a molecule of interest in medicinal chemistry and materials science. Intended for researchers, scientists, and drug development professionals, this document outlines the principles and methodologies for obtaining and interpreting Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. While a complete set of experimentally verified data is not publicly available, this guide leverages predicted data, established spectroscopic principles, and expert insights to provide a robust framework for its analysis. We present detailed experimental protocols, data interpretation strategies, and the underlying scientific rationale to ensure a thorough understanding of the molecule's structural features.

Introduction: The Structural Significance of 2-(1-Adamantylamino)ethanol

The adamantane moiety is a versatile building block in drug discovery, prized for its lipophilicity, metabolic stability, and rigid, cage-like structure. These properties can enhance the

pharmacokinetic and pharmacodynamic profiles of therapeutic agents. **2-(1-Adamantylamino)ethanol** combines this bulky adamantyl group with a flexible aminoethanol side chain, creating a molecule with potential applications as a pharmaceutical intermediate or a biologically active compound in its own right.

Accurate structural elucidation is the bedrock of chemical research and development. Spectroscopic techniques such as NMR, IR, and MS provide a detailed picture of a molecule's atomic arrangement, functional groups, and mass. This guide offers a detailed approach to the spectroscopic characterization of **2-(1-Adamantylamino)ethanol**, emphasizing not just the data itself, but the methodology and interpretative logic required to confidently assign its structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2-(1-Adamantylamino)ethanol**, ^1H and ^{13}C NMR will provide definitive information on its structure.

Predicted ^1H NMR Spectral Data

While experimentally derived data from peer-reviewed sources is sparse, predicted ^1H NMR data provides a strong foundational hypothesis for the molecule's structure. The following table summarizes the expected proton signals.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale
~3.65	t	2H	-CH ₂ -OH	Protons on the carbon bearing the hydroxyl group, coupled to the adjacent -CH ₂ -N.
~2.75	t	2H	-CH ₂ -N	Protons on the carbon adjacent to the nitrogen, coupled to the -CH ₂ -OH protons.
~2.10	s	1H	-OH	A broad singlet for the hydroxyl proton; its chemical shift can be concentration and solvent dependent.
~1.95	s	1H	-NH	A broad singlet for the amine proton; its chemical shift can be concentration and solvent dependent.
~1.70	br s	6H	Adamantyl CH ₂	The six equivalent methylene protons of the adamantyl cage.

~1.60	br s	6H	Adamantyl CH ₂	The remaining six equivalent methylene protons of the adamantyl cage.
~1.50	br s	3H	Adamantyl CH	The three equivalent methine protons of the adamantyl cage.

Note: Predicted data is based on computational algorithms and should be confirmed by experimental analysis.

Expected ¹³C NMR Spectral Data

The ¹³C NMR spectrum is expected to show six distinct signals, corresponding to the six unique carbon environments in the molecule.

Chemical Shift (δ) ppm	Assignment	Rationale
~60	-CH ₂ -OH	The carbon atom bonded to the electronegative oxygen atom is deshielded.
~52	Adamantyl C (quaternary)	The quaternary carbon of the adamantyl cage where the amino group is attached.
~45	-CH ₂ -N	The carbon atom bonded to the nitrogen atom.
~42	Adamantyl CH ₂	Methylene carbons of the adamantyl cage.
~36	Adamantyl CH	Methine carbons of the adamantyl cage.
~30	Adamantyl CH ₂	The second set of methylene carbons in the adamantyl cage.

Experimental Protocol for NMR Data Acquisition

This protocol describes a standard method for acquiring high-quality NMR spectra of **2-(1-Adamantylamino)ethanol**.

Instrumentation: 400 MHz (or higher) NMR Spectrometer Solvent: Deuterated chloroform (CDCl₃) or Deuterated Dimethyl Sulfoxide (DMSO-d₆)

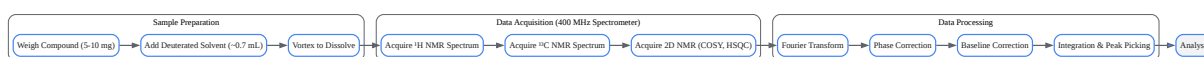
Procedure:

- **Sample Preparation:** Dissolve 5-10 mg of the purified compound in approximately 0.7 mL of the chosen deuterated solvent.
- **Solvent Selection Rationale:** CDCl₃ is a common choice for its ability to dissolve a wide range of organic compounds. However, if proton exchange with the -OH and -NH groups is

too rapid, DMSO- d_6 can be used to slow down the exchange and allow for clearer observation of these signals.

- Data Acquisition:
 - Acquire a ^1H NMR spectrum using a standard pulse program. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans for good signal-to-noise.
 - Acquire a ^{13}C NMR spectrum using a proton-decoupled pulse program. A larger number of scans (e.g., 1024 or more) will be necessary due to the low natural abundance of ^{13}C .
 - (Optional but Recommended) Perform 2D NMR experiments such as COSY (Correlation Spectroscopy) to establish H-H couplings and HSQC (Heteronuclear Single Quantum Coherence) to correlate protons with their directly attached carbons.

Diagram: NMR Experimental Workflow



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Caption: Workflow for NMR sample preparation, data acquisition, and processing.

Infrared (IR) Spectroscopy

IR spectroscopy is an invaluable tool for identifying the functional groups present in a molecule. The IR spectrum of **2-(1-Adamantylamino)ethanol** is expected to show characteristic absorption bands for its O-H, N-H, C-H, and C-O bonds.

Expected IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group
3400-3200	Broad, Strong	O-H stretch	Alcohol (-OH)
3350-3310	Medium	N-H stretch	Secondary Amine (-NH)
2950-2850	Strong	C-H stretch	Adamantyl and Ethyl C-H
1450	Medium	C-H bend	Methylene (-CH ₂ -) scissoring
1100-1000	Strong	C-O stretch	Primary Alcohol

Rationale: The broadness of the O-H stretch is due to hydrogen bonding. The N-H stretch of the secondary amine will appear as a single, sharp to medium peak in this region. The C-H stretching region will be dominated by the numerous C-H bonds of the adamantyl group, resulting in a strong, sharp set of absorptions.

Experimental Protocol for IR Data Acquisition

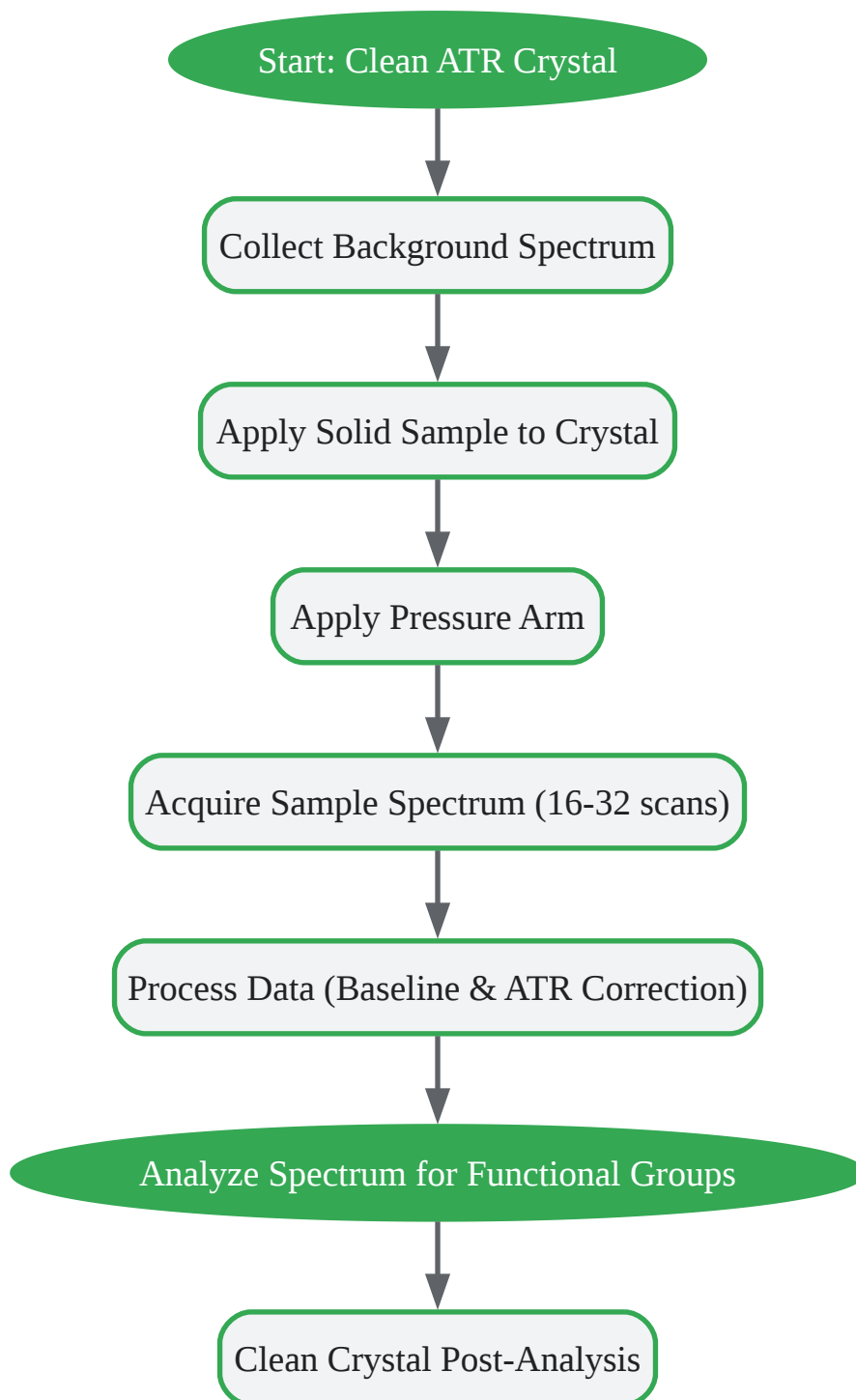
Instrumentation: Fourier-Transform Infrared (FTIR) Spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Procedure:

- **Background Scan:** Ensure the ATR crystal is clean. Take a background spectrum of the empty crystal. This is crucial as it will be subtracted from the sample spectrum.
- **Sample Application:** Place a small amount of the solid **2-(1-Adamantylamino)ethanol** onto the ATR crystal.
- **Apply Pressure:** Use the pressure arm to ensure good contact between the sample and the crystal. Consistent pressure is key for reproducible results.
- **Data Acquisition:** Collect the sample spectrum. Typically, 16-32 scans are co-added to produce a high-quality spectrum with a resolution of 4 cm⁻¹.

- Cleaning: Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol) after analysis.

Diagram: ATR-FTIR Experimental Workflow



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Caption: Step-by-step workflow for acquiring an ATR-FTIR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and offers structural information through the analysis of its fragmentation patterns.

Expected Mass Spectrometric Data

Molecular Formula: $C_{12}H_{21}NO$ Exact Mass: 195.1623 g/mol Ionization Technique: Electrospray Ionization (ESI) is recommended as it is a soft ionization technique that is likely to yield the protonated molecular ion $[M+H]^+$.

Expected Ions:

- $[M+H]^+$: $m/z = 196.1696$. This would be the molecular ion peak and confirms the molecular weight of the compound.
- $[M-H_2O+H]^+$: $m/z = 178.1590$. Loss of a water molecule from the protonated parent ion is a common fragmentation pathway for alcohols.
- $[C_{10}H_{15}]^+$: $m/z = 135.1174$. This corresponds to the adamantyl cation, which is a very stable carbocation and is expected to be a prominent peak in the spectrum. This fragment would arise from the cleavage of the C-N bond.

Experimental Protocol for MS Data Acquisition

Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) equipped with an ESI source.

Procedure:

- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent such as methanol or acetonitrile, with 0.1% formic acid added to promote protonation.
- Infusion: Introduce the sample into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).

- **Source Parameters:** Optimize ESI source parameters, including capillary voltage, nebulizing gas pressure, and drying gas temperature, to achieve a stable and strong signal for the compound.
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode over a suitable m/z range (e.g., 50-500).
- **Tandem MS (MS/MS):** To confirm fragmentation pathways, perform an MS/MS experiment by isolating the $[M+H]^+$ ion (m/z 196.2) and subjecting it to collision-induced dissociation (CID) to observe the daughter ions (e.g., m/z 178.1 and 135.1).

Diagram: ESI-MS Experimental Workflow



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Caption: Workflow for ESI-MS analysis, from sample prep to structural confirmation.

Conclusion

The comprehensive spectroscopic analysis of **2-(1-Adamantylamino)ethanol** requires a multi-faceted approach employing NMR, IR, and MS techniques. While a complete, peer-reviewed experimental dataset is not readily available, this guide provides a robust framework based on predicted data and established scientific principles. The detailed protocols and interpretative rationale presented herein offer a clear path for researchers to obtain and analyze the necessary data to unambiguously confirm the structure and purity of this compound. Adherence to these methodologies will ensure high-quality, reproducible results, which are essential for any subsequent research or development activities.

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